

3-Fluoro-5-(trifluoromethyl)benzoic acid physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-5-(trifluoromethyl)benzoic acid

Cat. No.: B062376

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **3-Fluoro-5-(trifluoromethyl)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Fluoro-5-(trifluoromethyl)benzoic acid is a fluorinated aromatic carboxylic acid that serves as a crucial building block in the synthesis of pharmaceuticals and agrochemicals.[1][2] The presence of both a fluorine atom and a trifluoromethyl group significantly influences its physicochemical properties, impacting its reactivity, metabolic stability, and bioavailability in potential drug candidates.[1] This guide provides a comprehensive overview of the known physical properties of **3-Fluoro-5-(trifluoromethyl)benzoic acid**, supported by detailed experimental protocols for their determination.

Core Physical Properties

The following table summarizes the key physical and chemical identifiers for **3-Fluoro-5-(trifluoromethyl)benzoic acid**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ F ₄ O ₂	[1][3]
Molecular Weight	208.11 g/mol	[1][3][4][5]
CAS Number	161622-05-5	[1][3][5]
Appearance	White to almost white powder/crystal	[1]
Melting Point	102 - 108 °C	[1][5]
Boiling Point	239.6 ± 40.0 °C (Predicted)	[6]
Density	1.489 ± 0.06 g/cm ³ (Predicted)	[6]
pKa	3.43 ± 0.10 (Predicted)	[6]
Solubility	Soluble in Methanol	[6]

Experimental Protocols

This section details standardized methodologies for determining the key physical properties of **3-Fluoro-5-(trifluoromethyl)benzoic acid**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity.

Methodology: Capillary Melting Point Determination[7][8][9][10][11]

- **Sample Preparation:** A small amount of the dry, finely powdered **3-Fluoro-5-(trifluoromethyl)benzoic acid** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[8][9]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb. This assembly is then placed in a melting point apparatus (e.g., a Thiele tube with paraffin oil or a digital melting point apparatus).[8]

- Heating: The apparatus is heated gradually, with the temperature rise controlled to approximately 1-2°C per minute as the expected melting point is approached.[\[10\]](#)
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1 - T2.[\[9\]](#)
- Confirmation: The procedure should be repeated with a fresh sample to ensure accuracy.[\[8\]](#)

Solubility Determination

Understanding the solubility of a compound in various solvents is fundamental for its application in synthesis, purification, and formulation.

Methodology: Qualitative Solubility Testing[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Solvent Selection: A range of solvents should be used to classify the compound's solubility. A typical panel includes water, 5% aqueous sodium bicarbonate (NaHCO_3), 5% aqueous sodium hydroxide (NaOH), 5% aqueous hydrochloric acid (HCl), and an organic solvent like diethyl ether or hexane.[\[12\]](#)[\[14\]](#)
- Procedure:
 - Add approximately 25 mg of **3-Fluoro-5-(trifluoromethyl)benzoic acid** to a small test tube.
 - Add 0.75 mL of the chosen solvent in portions, shaking vigorously after each addition.[\[12\]](#)
 - Observe whether the solid dissolves completely.
- Interpretation:
 - Solubility in water suggests the presence of polar functional groups.
 - Insolubility in water but solubility in 5% NaOH and 5% NaHCO_3 is characteristic of a strong organic acid, such as a carboxylic acid.[\[12\]](#)
 - Solubility in an organic solvent like diethyl ether indicates a degree of nonpolar character.

pKa Determination

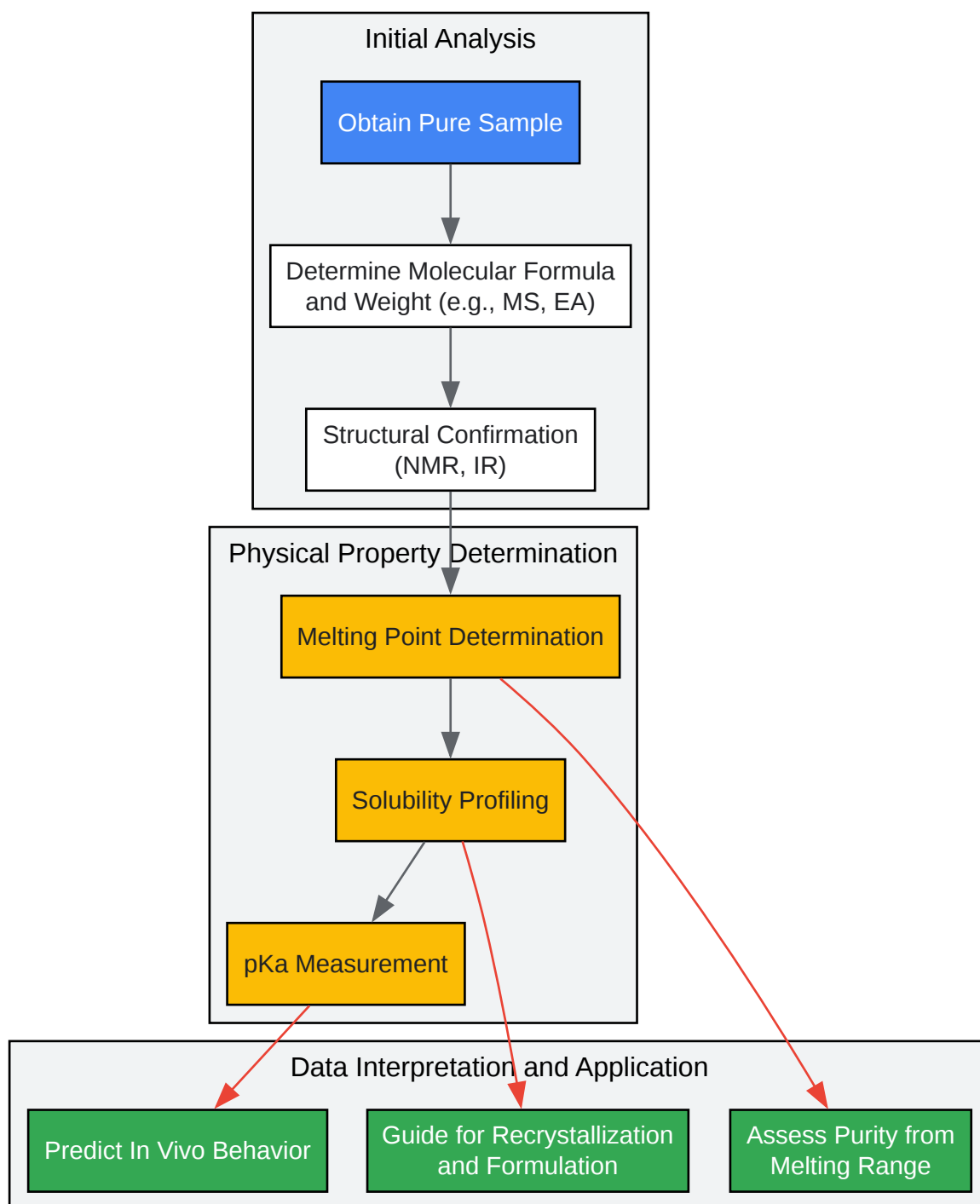
The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution.

Methodology: Potentiometric Titration[15][16][17]

- **Solution Preparation:** A standard solution of **3-Fluoro-5-(trifluoromethyl)benzoic acid** (e.g., 1 mM) is prepared in a suitable solvent, often a mixture of water and an organic co-solvent like methanol if aqueous solubility is low.[16] A standardized solution of a strong base (e.g., 0.1 M NaOH) is also prepared.[15][16]
- **Titration:** The acid solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer. The basic solution is added incrementally from a burette.[16]
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant, allowing the system to equilibrate.
- **Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which corresponds to the inflection point of the titration curve.[16][17] For robust results, a minimum of three titrations should be performed.[16]

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the initial physicochemical characterization of a novel benzoic acid derivative like **3-Fluoro-5-(trifluoromethyl)benzoic acid**.



[Click to download full resolution via product page](#)

Physicochemical Characterization Workflow

Conclusion

The physical properties of **3-Fluoro-5-(trifluoromethyl)benzoic acid**, particularly its acidic nature and melting point, are well-defined. While experimental data for some properties like boiling point and density are not readily available, established analytical protocols can be employed for their determination. A thorough understanding of these physical characteristics is essential for the effective utilization of this compound in research and development, particularly in the fields of medicinal chemistry and material science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. ossila.com [ossila.com]
- 3. scbt.com [scbt.com]
- 4. 3-Fluoro-5-(trifluoromethyl)benzoic acid | C₈H₄F₄O₂ | CID 519222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-氟-5-三氟甲基苯甲酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 3-Fluoro-5-(trifluoromethyl)benzoic acid | 161622-05-5 [amp.chemicalbook.com]
- 7. Melting Point determination- Acetanilide, Benzoic Acid and Salicylic Acid | PPTX [slideshare.net]
- 8. Experiment to Determine the Melting Point of Benzoic Acid Requirements: .. [askfilo.com]
- 9. byjus.com [byjus.com]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 11. community.wvu.edu [community.wvu.edu]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. chem.ws [chem.ws]
- 14. scribd.com [scribd.com]
- 15. web.mit.edu [web.mit.edu]

- 16. creative-bioarray.com [creative-bioarray.com]
- 17. APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC [ecetoc.org]
- To cite this document: BenchChem. [3-Fluoro-5-(trifluoromethyl)benzoic acid physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062376#3-fluoro-5-trifluoromethyl-benzoic-acid-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com